

# Chemical structure and properties of Amphenone B

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## Compound of Interest

Compound Name: Amphenone B

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## An In-depth Technical Guide to Amphenone B

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Amphenone B**, a significant compound in endocrine research. It details its chemical structure, physicochemical properties, mechanism of action, and biological effects, supported by quantitative data and visualizations of its key signaling pathways.

## Chemical Identity and Structure

**Amphenone B**, also known as 3,3-bis(p-aminophenyl)butan-2-one, is a synthetic compound initially investigated for its profound effects on endocrine function.<sup>[1]</sup> It was first synthesized in 1950 and is structurally related to the insecticide p,p'-DDD.<sup>[1]</sup> A critical point in its history is the 1957 correction of its chemical structure; it was initially misidentified as 1,2-bis(p-aminophenyl)-2-methylpropan-1-one.<sup>[1][2]</sup> This re-identification was crucial for understanding its structure-activity relationships.<sup>[3]</sup>

Table 1: Chemical Identifiers for **Amphenone B**

Identifier	Value
IUPAC Name	3,3-Bis(4-aminophenyl)butan-2-one
Other Names	Amphenone; 3,3-bis(p-aminophenyl)butan-2-one
CAS Number	2686-47-7[2]
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>2</sub> O[1][2][4]
SMILES	CC(=O)C(C)(c1ccc(cc1)N)c2ccc(cc2)N[4]
InChI	InChI=1S/C16H18N2O/c1-11(19)16(2,12-3-7-14(17)8-4-12)13-5-9-15(18)10-6-13/h3-10H,17-18H2,1-2H3[1]
InChIKey	MKBVGNJXUNEBAL-UHFFFAOYSA-N[1][4]

## Physicochemical Properties

**Amphenone B** is a crystalline solid. Its properties, along with those of its more water-soluble dihydrochloride derivative, are summarized below.

Table 2: Physicochemical Data for **Amphenone B** and its Dihydrochloride Salt

Property	Amphenone B	Amphenone B Dihydrochloride
Molar Mass	254.33 g·mol <sup>-1</sup> [1][2][4]	327.25 g·mol <sup>-1</sup> [2]
Appearance	Crystals[2]	Crystals from ethanol[2]
Melting Point	137.5-138°C[2]	Decomposes at 272-275°C[2]
Solubility	Not specified	Soluble in water[2]
Stereochemistry	Achiral[4]	-
Percent Composition	C 75.56%, H 7.13%, N 11.01%, O 6.29%[2]	C 58.72%, H 6.16%, Cl 21.67%, N 8.56%, O 4.89%[2]

## Mechanism of Action

**Amphenone B** is a broad-spectrum inhibitor of hormone biosynthesis, affecting both the adrenal and thyroid glands.[\[1\]](#)

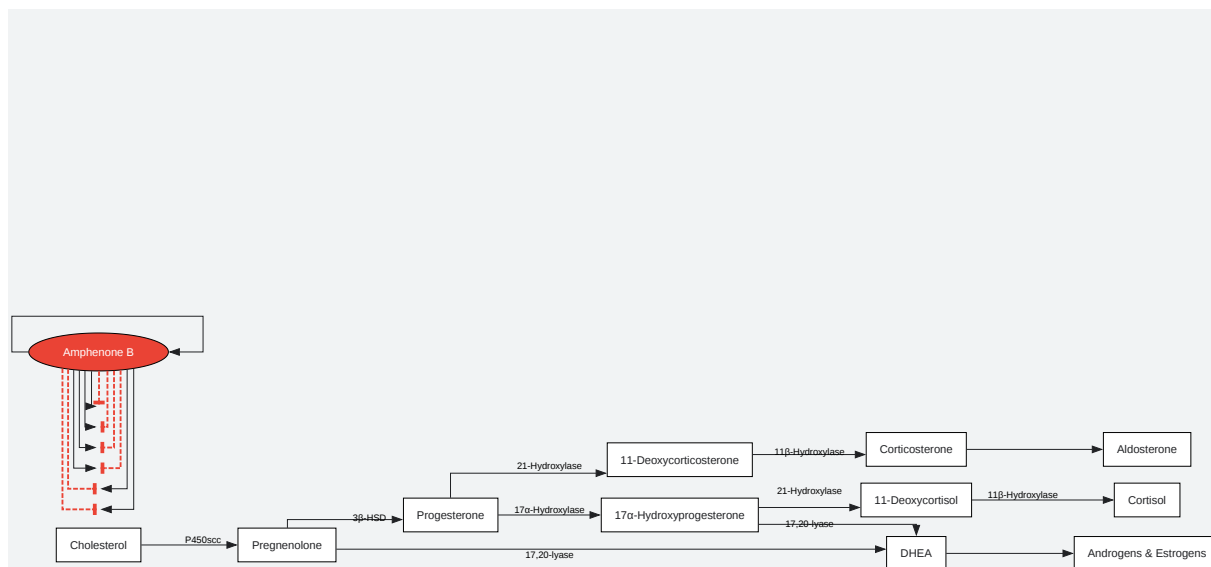
## Inhibition of Adrenal Steroidogenesis

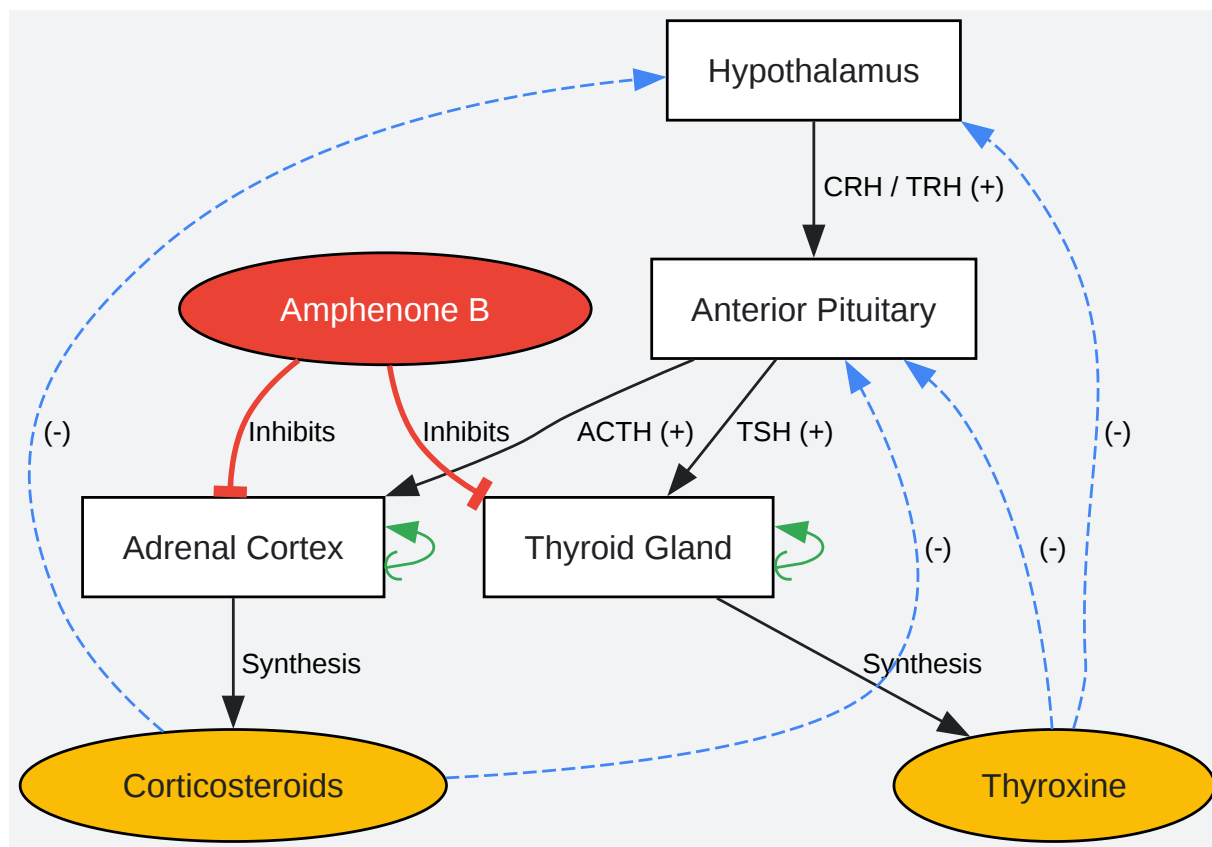
The primary mechanism of **Amphenone B** is the competitive inhibition of several key enzymes in the steroidogenesis pathway.[\[1\]](#) This blockade prevents the conversion of cholesterol into various steroid hormones, including glucocorticoids (e.g., cortisol), mineralocorticoids (e.g., aldosterone), androgens, and estrogens.[\[1\]](#)

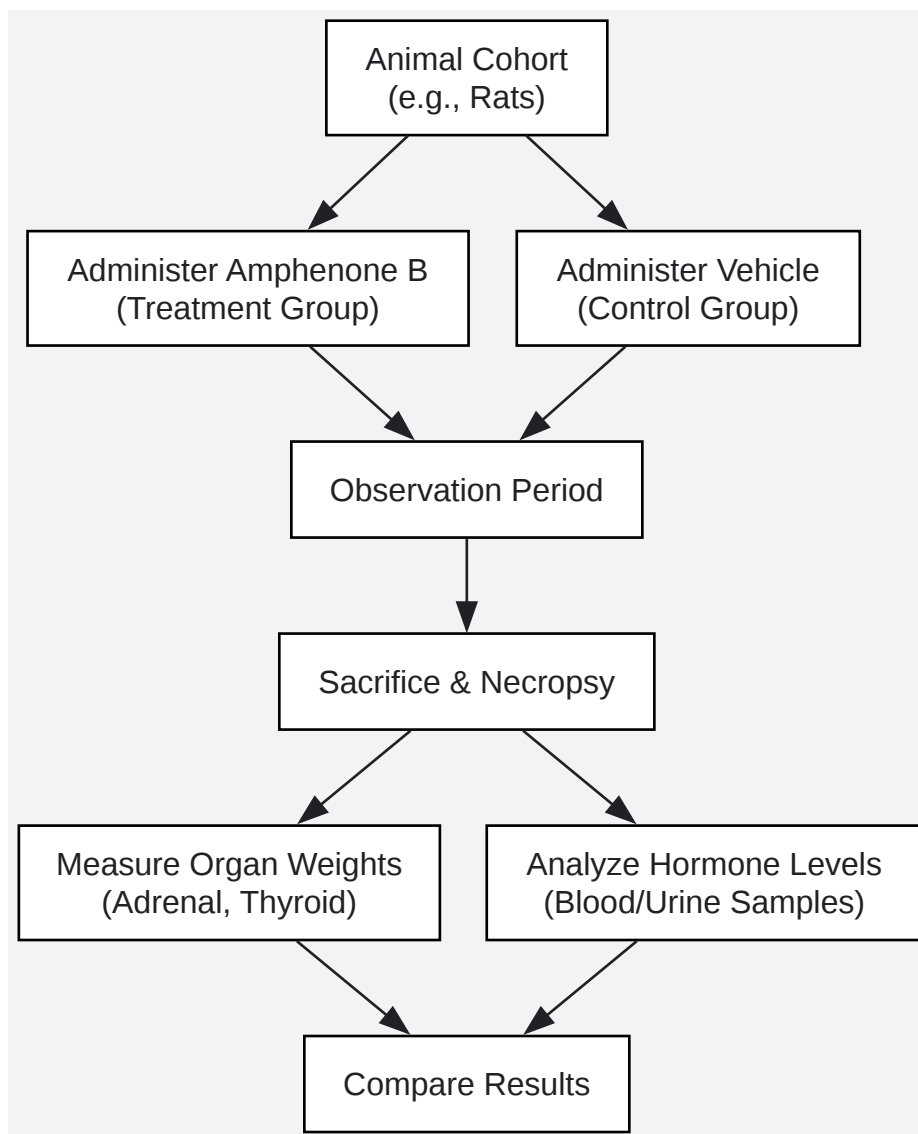
Key Inhibited Enzymes:

- Cholesterol side-chain cleavage enzyme (P450scc)
- 3 $\beta$ -hydroxysteroid dehydrogenase (3 $\beta$ -HSD)
- 11 $\beta$ -hydroxylase (CYP11B1)
- 17 $\alpha$ -hydroxylase (CYP17A1)
- 17,20-lyase (CYP17A1)
- 21-hydroxylase (CYP21A2)[\[1\]](#)

This widespread inhibition leads to a significant decrease in circulating levels of corticosteroids, androgens, and estrogens.[\[1\]](#)







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